An In-Depth Technical Guide to the Safety of INT Formazan

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Compound of Interest

Compound Name:	*INT Formazan*
CAS No.:	*136196-46-8*
Cat. No.:	*B1147712*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **INT formazan** (1-(4-Iodophenyl)-5-(4-nitrophenyl)-3-phenylformazan), a widely used chromogenic product in cell viability and cytotoxicity assays. Due to the limited availability of a complete, publicly accessible Safety Data Sheet (SDS) for **INT formazan**, this document synthesizes information from various chemical suppliers and related compounds to offer the most thorough safety profile possible. Researchers should, however, always consult the specific SDS provided by their supplier before handling this chemical.

Core Safety and Physical Data

The following tables summarize the known physical, chemical, and safety information for **INT formazan**. It is important to note the absence of quantitative toxicological data, such as LD50 and LC50 values, in the publicly available information.

Physical and Chemical Properties

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Property	Value	Source
Chemical Formula	$C_{19}H_{14}IN_5O_2$	[1]
Molecular Weight	471.25 g/mol	[1]
Appearance	Amber to dark green to black powder/crystal	[1]
Melting Point	187 °C (decomposes)	
Solubility	Insoluble in water. Soluble in Dimethylformamide (DMF).	[2]
CAS Number	7781-49-9	[1]

Available Safety Information

Hazard Statement	GHS Pictogram	Precautionary Statements	Source
H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P284: [In case of inadequate ventilation] wear respiratory protection. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P342+P311: If experiencing respiratory symptoms: Call a POISON CENTER/doctor.	[1]	

Note: The GHS08 pictogram indicates a health hazard.

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Experimental Protocols

The primary application of **INT formazan** is in colorimetric assays to determine cell viability, where the reduction of a tetrazolium salt (like INT) by metabolically active cells produces the colored formazan product.[2] The experimental protocol is analogous to the widely used MTT assay.

General Protocol for a Cell Viability Assay using a Tetrazolium Salt

This protocol is a generalized procedure based on the MTT assay and should be optimized for specific cell types and experimental conditions.

- Cell Seeding: Plate cells in a 96-well plate at a predetermined optimal density and allow them to adhere and grow, typically for 24 hours.
- Compound Treatment: Expose the cells to the test compound at various concentrations for a specific duration.
- Tetrazolium Salt Incubation: Remove the treatment media and add the tetrazolium salt solution (e.g., INT) to each well. Incubate for 2-4 hours at 37°C. During this time, mitochondrial dehydrogenases in viable cells will reduce the tetrazolium salt to formazan crystals.[3]
- Formazan Solubilization: After incubation, add a solubilization solution (e.g., DMSO, isopropanol) to each well to dissolve the formazan crystals.[4]
- Absorbance Reading: Measure the absorbance of the resulting colored solution using a microplate reader at a wavelength appropriate for the specific formazan (typically between 550 and 600 nm).[5] The intensity of the color is proportional to the number of viable cells.

Safe Handling and Storage Workflow

Proper handling and storage are crucial to ensure the safety of laboratory personnel and the integrity of the compound. The following workflow outlines the key steps for managing **INT formazan** in a research environment.

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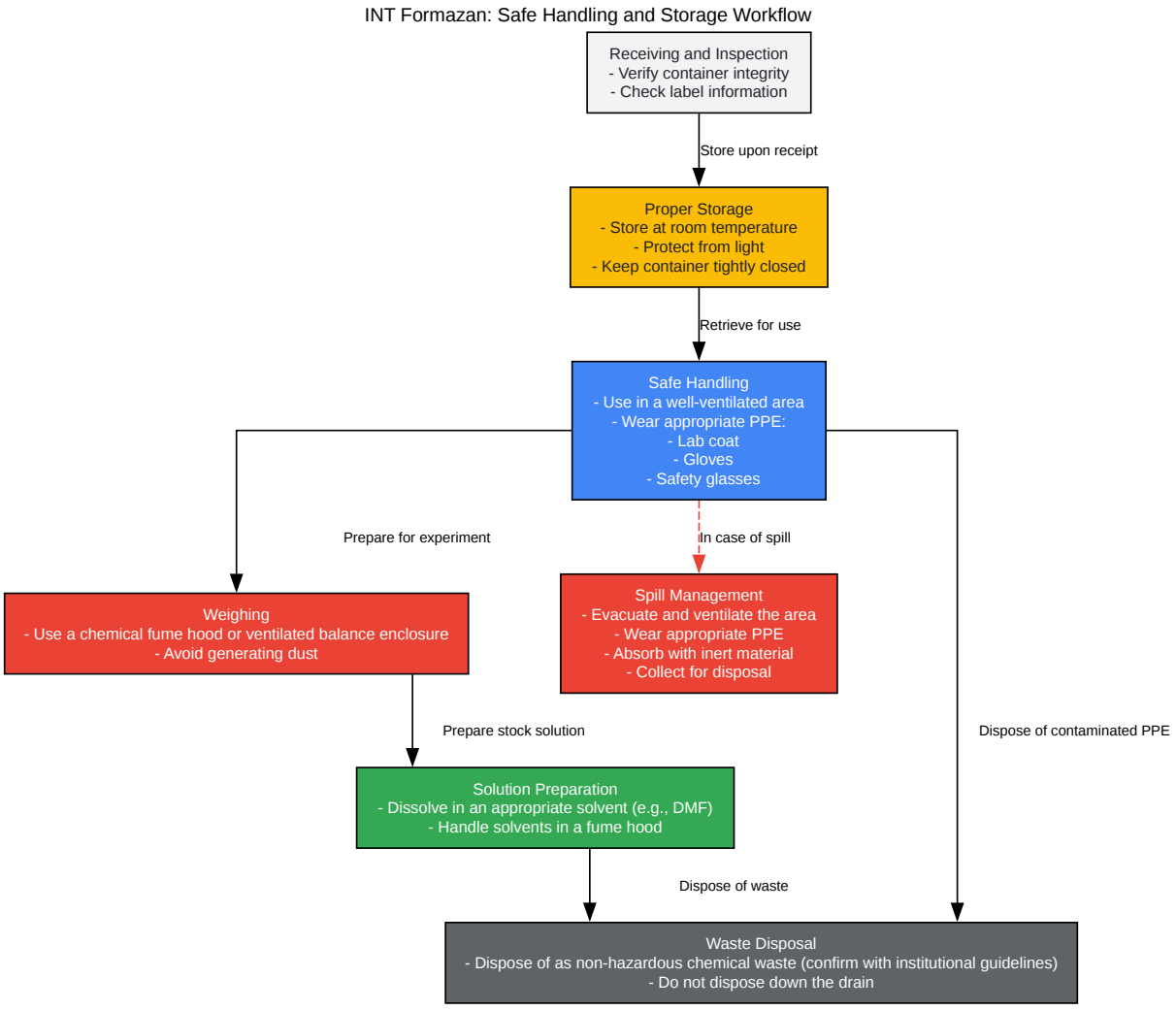

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A flowchart illustrating the safe handling and storage procedures for **INT formazan**.

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First Aid Measures

Given the limited specific first aid information for **INT formazan**, the following are general guidelines for exposure to chemical dusts.

- Inhalation: As **INT formazan** may cause respiratory irritation, move the affected person to fresh air immediately.[1] If breathing is difficult or if respiratory symptoms persist, seek medical attention.[6][7]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[6]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.[6]

Disposal Considerations

INT formazan is generally not classified as a hazardous material for transport.[2] However, disposal regulations may vary by institution and location.

- Solid Waste: Unused **INT formazan** and contaminated solid materials should be disposed of as non-hazardous chemical waste, in accordance with local and institutional guidelines.[8][9] It is recommended to consult with your institution's environmental health and safety department for specific procedures.[10]
- Liquid Waste: Solutions of **INT formazan** in organic solvents should be collected and disposed of as chemical waste. Do not pour down the drain.[8]

In conclusion, while **INT formazan** is a valuable tool in research, it is essential to handle it with care, adhering to standard laboratory safety practices. The lack of comprehensive toxicological data underscores the importance of minimizing exposure and using appropriate personal protective equipment at all times.

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